

A Comparative Spectroscopic Guide to Diphenaldehyde Derivatives

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Compound of Interest

Compound Name: *Diphenaldehyde*

CAS No.: *1210-05-5*

Cat. No.: *B075114*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the spectroscopic characteristics of **Diphenaldehyde** (biphenyl-4,4'-dicarbaldehyde) and its derivatives. By presenting key experimental data from Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and UV-Visible (UV-Vis) spectroscopy, this document aims to facilitate the identification, characterization, and quality control of these compounds in a research and development setting.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **Diphenaldehyde** and its representative derivatives with electron-donating (methoxy) and electron-withdrawing (nitro) substituents. This allows for a direct comparison of the influence of these functional groups on the spectral properties.

Table 1: ^1H NMR Spectroscopic Data (δ , ppm) in CDCl_3

Compound	Aromatic Protons (ortho to CHO)	Aromatic Protons (meta to CHO)	Aldehyde Proton (-CHO)	Other Protons
Diphenaldehyde	7.75 (d)	7.41-7.45 (m)	9.98 (s)	-
4,4'-Dimethoxybiphenyl	7.42 (d)	6.92 (d)	-	3.83 (s, -OCH ₃)
(Predicted) 4,4'-Dimethoxydiphenaldehyde	~7.65 (d)	~7.00 (d)	~9.90 (s)	~3.90 (s, -OCH ₃)
2,2'-Dinitrobiphenyl	7.35-7.80 (m)	7.35-7.80 (m)	-	-
(Predicted) 4,4'-Dinitrodiphenaldehyde	~8.05 (d)	~8.35 (d)	~10.10 (s)	-

Predicted values are based on established substituent effects on aromatic systems.

Table 2: ¹³C NMR Spectroscopic Data (δ, ppm) in CDCl₃

Compound	Carbonyl Carbon (C=O)	Aromatic C (ipso to CHO)	Aromatic C (ortho to CHO)	Aromatic C (meta to CHO)	Aromatic C (ipso to other ring)	Other Carbons
Diphenaldehyde ^[1]	191.08	135.06	130.98	129.78	148.06, 141.08, 132.44	-
4,4'-Dimethoxy biphenyl	-	-	127.8	114.2	133.6, 158.7	55.3 (-OCH ₃)
(Predicted) 4,4'-Dimethoxy diphenaldehyde	~190	~133	~131	~115	~160, ~135	~55.5 (-OCH ₃)
2,2'-Dinitrobiphenyl	-	-	124.0, 131.8, 133.0	128.8	149.1, 133.0	-
(Predicted) 4,4'-Dinitrodiphenaldehyde	~190	~140	~130	~125	~150, ~145	-

Predicted values are based on established substituent effects on aromatic systems.

Table 3: IR Spectroscopic Data (cm⁻¹)

Compound	C=O Stretch	Aromatic C=C Stretch	C-H (aldehyde) Stretch	Other Key Bands
Diphenaldehyde	~1705	~1600, ~1480	~2830, ~2730	-
4,4'-Dimethoxybiphenyl	-	~1610, ~1500	-	~1250 (C-O stretch)
(Predicted) 4,4'-Dimethoxydiphenaldehyde	~1695	~1605, ~1500	~2830, ~2730	~1255 (C-O stretch)
2,2'-Dinitrobiphenyl	-	~1600, ~1475	-	~1530, ~1350 (NO ₂ stretch)
(Predicted) 4,4'-Dinitrodiphenaldehyde	~1710	~1600, ~1470	~2830, ~2730	~1535, ~1345 (NO ₂ stretch)

Predicted values are based on known substituent effects on vibrational frequencies.

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	Key Fragments
Diphenaldehyde	210	181 ([M-CHO] ⁺), 152 ([M-2CHO] ⁺), 152 ([C ₁₂ H ₈] ⁺)
4,4'-Dimethoxybiphenyl	214	199 ([M-CH ₃] ⁺), 171 ([M-CH ₃ -CO] ⁺), 128
(Predicted) 4,4'-Dimethoxydiphenaldehyde	270	241 ([M-CHO] ⁺), 212 ([M-2CHO] ⁺), 199, 171
2,2'-Dinitrobiphenyl	244	198 ([M-NO ₂] ⁺), 168, 152, 139
(Predicted) 4,4'-Dinitrodiphenaldehyde	300	270 ([M-NO] ⁺), 254 ([M-NO ₂] ⁺), 224, 152

Predicted fragmentation patterns are based on the known fragmentation of aromatic aldehydes, methoxy, and nitro compounds.

Table 5: UV-Visible Spectroscopic Data (in Methanol)

Compound	λ_{max} (nm)	Molar Absorptivity (ϵ)
Diphenaldehyde	~280-300	High
4,4'-Dimethoxybiphenyl	~260	High
(Predicted) 4,4'-Dimethoxydiphenaldehyde	~310-330	Very High
2,2'-Dinitrobiphenyl	~250	Moderate
(Predicted) 4,4'-Dinitrodiphenaldehyde	~270-290	High

Predicted values are based on the expected effects of substituents on the π -conjugated system.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Sample Preparation: Approximately 5-10 mg of the sample was dissolved in 0.5-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard. The solution was then transferred to a 5 mm NMR tube.
- ^1H NMR Data Acquisition: Spectra were acquired using a standard single-pulse sequence. Typical parameters included a spectral width of 16 ppm, a relaxation delay of 1.0 second, and 16 scans.

- ¹³C NMR Data Acquisition: Spectra were acquired using a proton-decoupled pulse sequence with a spectral width of 220 ppm. A relaxation delay of 2.0 seconds was used, and 1024 scans were typically accumulated.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation: A small amount of the solid sample was ground with dry potassium bromide (KBr) powder in an agate mortar. The mixture was then pressed into a thin, transparent pellet using a hydraulic press.
- Data Acquisition: A background spectrum of a pure KBr pellet was first recorded. The sample pellet was then placed in the sample holder, and the spectrum was recorded from 4000 to 400 cm⁻¹.

Mass Spectrometry (MS)

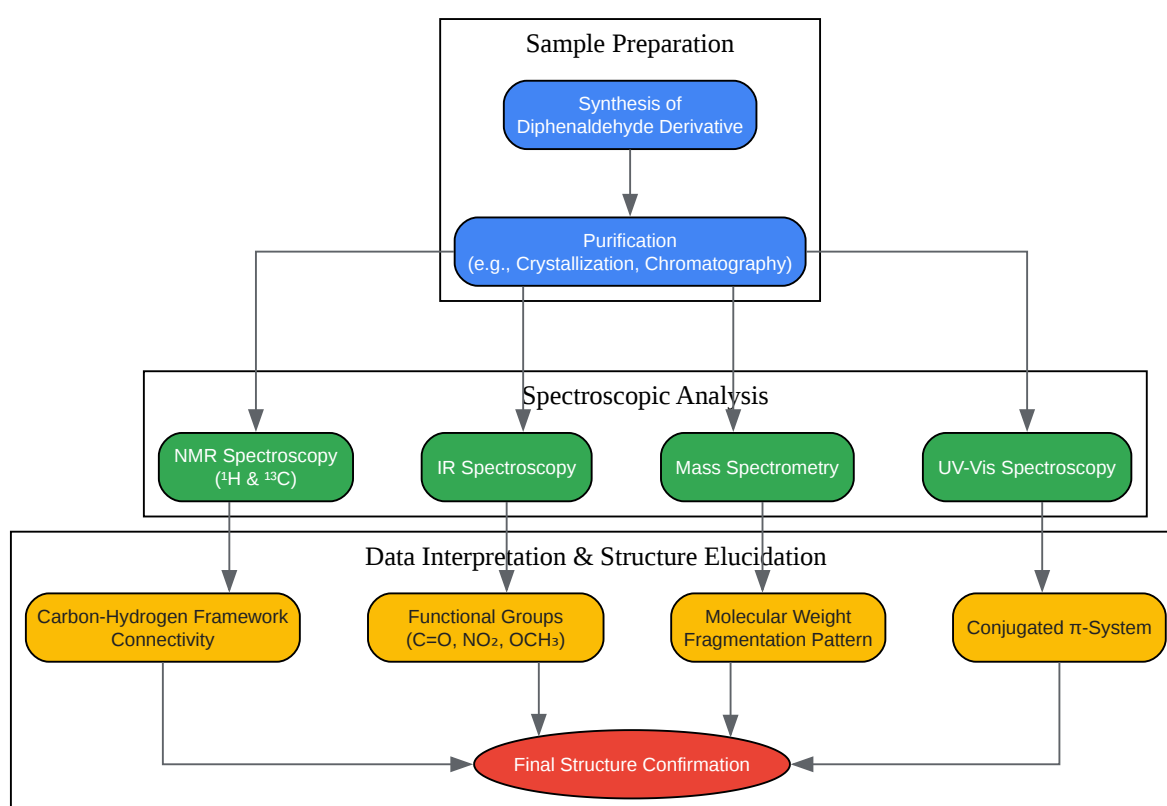
- Instrumentation: A mass spectrometer with an electron ionization (EI) source, often coupled with a gas chromatograph (GC-MS).
- Sample Introduction: The sample was introduced into the ion source via a GC inlet, allowing for separation of any impurities prior to mass analysis.
- Ionization: Electron ionization was performed at a standard energy of 70 eV.
- Mass Analysis: The resulting ions were separated based on their mass-to-charge ratio (m/z) by a quadrupole mass analyzer.

UV-Visible (UV-Vis) Spectroscopy

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation: A dilute solution of the sample was prepared in a UV-grade solvent (e.g., methanol or ethanol) to an approximate concentration of 10⁻⁵ M.
- Data Acquisition: The spectrum was recorded from 200 to 800 nm in a 1 cm path length quartz cuvette, using the pure solvent as a reference.

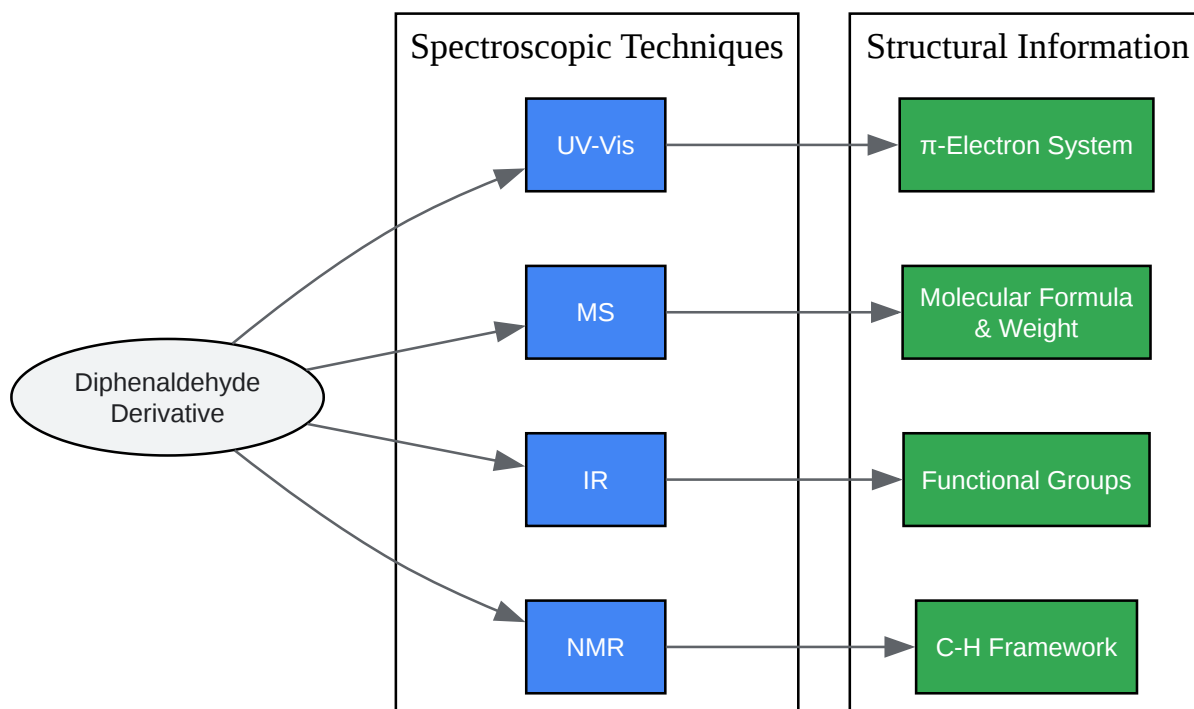
Visualization of Analytical Workflow

The following diagrams illustrate the logical workflow for the spectroscopic characterization of **Diphenaldehyde** derivatives and the relationship between the different analytical techniques and the structural information they provide.



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Caption: Workflow for the synthesis and spectroscopic characterization of **Diphenaldehyde** derivatives.



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Caption: Relationship between spectroscopic techniques and the structural information obtained.

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References

- 1. pubs.acs.org [pubs.acs.org]
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